

chemical formula and structure of sodium potassium tartrate tetrahydrate

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Compound of Interest		
Compound Name:	Rochelle salt	
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An In-depth Technical Guide to Sodium Potassium Tartrate Tetrahydrate A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

Sodium potassium tartrate tetrahydrate, commonly known as **Rochelle salt**, is a double salt of L-(+)-tartaric acid with the chemical formula KNaC₄H₄O₆·4H₂O.[1][2][3] First prepared in approximately 1675 by apothecary Élie Seignette, this compound has found diverse applications in fields ranging from electronics to the food industry and pharmaceuticals.[1][4] Its unique piezoelectric properties were instrumental in the development of early acoustic and vibrational devices.[1][5] In the context of drug development and life sciences, it is widely utilized as a precipitant in protein crystallography and as a component in various biochemical reagents.[6][7][8]

Chemical Formula and Structure

The chemical formula for sodium potassium tartrate tetrahydrate is $KNaC_4H_4O_6\cdot 4H_2O.[9][10]$ The structure consists of a tartrate anion where both carboxylic acid groups are deprotonated. These anions, along with potassium and sodium cations and water molecules of hydration, form a crystalline lattice.[11] The crystal structure has been a subject of interest due to its ferroelectric properties.[11]



Molecular and Crystal Structure

The tartrate molecule in the crystal structure is not planar but exists in a kinked conformation. [11][12] The sodium and potassium ions are coordinated to oxygen atoms from the tartrate carboxyl and hydroxyl groups, as well as to the water molecules.[13] The extensive network of hydrogen bonds involving the water molecules plays a crucial role in stabilizing the crystal lattice.[11][12]

Physicochemical Properties

Sodium potassium tartrate tetrahydrate is a colorless, crystalline solid that is highly soluble in water but sparingly soluble in ethanol.[3][14] It possesses a cool, saline taste.[14] The compound is known to be deliquescent, meaning it can absorb moisture from the air and dissolve.[1]

Property	Value	References
Molecular Formula	KNaC4H4O6·4H2O	[9][10][15]
Molecular Weight	282.22 g/mol	[9][15]
Appearance	Colorless crystals or white crystalline powder	[3][14]
Melting Point	70-80 °C	[14]
Density	1.79 g/cm ³	[16]
Solubility in Water	Highly soluble	[3]
pH (5% solution at 25°C)	7.0 - 8.5	[17]
Crystallographic Data		
Crystal System	Orthorhombic	[12]
Space Group	P21212	[12]
Lattice Parameters	a = 11.884 Å, b = 14.256 Å, c = 6.228 Å	[12]



Experimental Protocols Synthesis of Sodium Potassium Tartrate Tetrahydrate

A common laboratory-scale synthesis involves the reaction of potassium bitartrate (cream of tartar) with sodium carbonate.[11][13]

Materials and Equipment:

- Potassium bitartrate (KHC₄H₄O₆)
- Sodium carbonate (Na₂CO₃)
- Deionized water
- Beakers
- Heating plate with magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel)
- Crystallization dish

Procedure:

- A suspension of potassium bitartrate in water is heated.
- Sodium carbonate is gradually added to the heated suspension with constant stirring. Effervescence will be observed due to the release of carbon dioxide.
- The addition of sodium carbonate is continued until the solution becomes neutral or slightly alkaline, and no further gas evolution is observed.
- The hot solution is then filtered to remove any unreacted starting material or impurities.
- The clear filtrate is allowed to cool slowly to facilitate the crystallization of sodium potassium tartrate tetrahydrate.



- The resulting crystals are collected by filtration and can be washed with a small amount of cold deionized water.
- The crystals are then dried at room temperature.

Characterization Protocols

X-ray Diffraction (XRD): Single-crystal or powder XRD can be employed to confirm the crystal structure and phase purity of the synthesized compound.[12] While a detailed, step-by-step protocol is instrument-specific, the general procedure involves mounting a suitable crystal or a finely ground powder sample on the diffractometer and collecting the diffraction pattern over a specific range of 2θ angles.[6][12] The resulting data is then analyzed to determine the lattice parameters and space group, which can be compared with literature values.[12]

Thermal Analysis (Thermogravimetric Analysis/Differential Thermal Analysis - TGA/DTA): Thermal analysis can be used to study the dehydration and decomposition of sodium potassium tartrate tetrahydrate.

Experimental Setup:

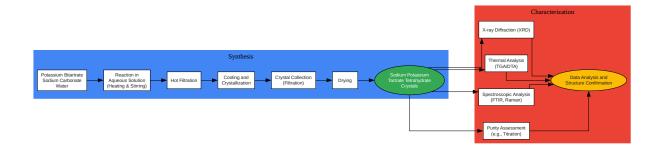
- Instrument: Simultaneous Thermal Analyzer (TGA/DTA)
- Sample Mass: Approximately 5-10 mg
- Crucible: Alumina or platinum
- Atmosphere: Inert (e.g., Nitrogen) at a constant flow rate
- Heating Rate: A linear heating rate (e.g., 10 °C/min) is applied.
- Temperature Range: Ambient to 500 °C or higher to observe complete decomposition.

Expected Results: The TGA curve will show distinct mass loss steps corresponding to the loss of water molecules of hydration, followed by the decomposition of the anhydrous salt.[9] The DTA curve will show endothermic or exothermic peaks associated with these thermal events.[9]



Logical Workflow for Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of sodium potassium tartrate tetrahydrate.



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Synthesis and characterization workflow.

Applications in Research and Drug Development

Sodium potassium tartrate tetrahydrate serves as a key reagent in several areas relevant to drug development and scientific research:

• Protein Crystallography: It is a widely used precipitating agent in the crystallization of proteins for X-ray crystallography studies.[6][7] Determining the three-dimensional structure of proteins is fundamental for structure-based drug design.



- Biochemical Reagents: It is a component of Fehling's solution, used for the detection of reducing sugars, and the Biuret reagent, used for the colorimetric determination of protein concentration.[5][7]
- Organic Synthesis: In organic chemistry, it is employed in aqueous workups to break up emulsions, particularly after reactions involving aluminum-based hydrides.[8]
- Pharmaceutical Formulations: Historically, it has been used as a mild laxative.[14]

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